

# C.I. Disperse Orange 73 chemical structure and synthesis pathway

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## Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B15599493

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## An In-depth Technical Guide to C.I. Disperse Orange 73

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and properties of **C.I. Disperse Orange 73**, a monoazo disperse dye. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this compound.

## Chemical Structure and Properties

**C.I. Disperse Orange 73** is chemically known as 2-[N-(2-cyanoethyl)-4-[(4-nitrophenyl)diazenyl]anilino]ethyl benzoate. It is a single azo class dye with the molecular formula  $C_{24}H_{21}N_5O_4$  and a molecular weight of 443.45 g/mol .[\[1\]](#)

Chemical Structure:


Chemical Structure of C.I. Disperse Orange 73

Table 1: Physicochemical Properties of **C.I. Disperse Orange 73**

Property	Value	Reference
C.I. Name	Disperse Orange 73	[1]
CAS Registry Number	79300-11-1	[1]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> N <sub>5</sub> O <sub>4</sub>	[1]
Molecular Weight	443.45 g/mol	[1]
Appearance	Orange-red powder/grain	[1][2]
Solubility	Insoluble in water; Soluble in organic solvents like acetone and ethanol.	[3]

Table 2: Fastness Properties of **C.I. Disperse Orange 73**

Fastness Test	Rating	Reference
Light Fastness	6	[4]
Washing Fastness (Polyester)	5	[4]
Washing Fastness (Cotton)	5	[4]
Sublimation Fastness	3-4	[4]
Perspiration Fastness	5	

## Synthesis Pathway

The synthesis of **C.I. Disperse Orange 73** is a two-step process involving diazotization followed by an azo coupling reaction.[1] The key raw materials for this synthesis are 4-nitrobenzenamine (the diazo component) and 2-((2-cyanoethyl)(phenyl)amino)ethyl benzoate (the coupling component).[1][5]

Caption: Synthesis pathway of **C.I. Disperse Orange 73**.

## Experimental Protocols

While a detailed, peer-reviewed experimental protocol for the synthesis of **C.I. Disperse Orange 73** is not readily available in the public domain, the following general procedures for the key reaction steps can be adapted by a skilled synthetic chemist.

## Synthesis of the Coupling Component: 2-((2-Cyanoethyl)(phenyl)amino)ethyl benzoate

A potential synthesis for the coupling component involves the cyanoethylation of N-phenylethanolamine followed by benzylation.

### Step 1: Cyanoethylation of N-phenylethanolamine

- In a reaction vessel, N-phenylethanolamine is reacted with acrylonitrile.
- The reaction is typically carried out in the presence of a basic catalyst.
- The reaction mixture is stirred at a controlled temperature until the reaction is complete, which can be monitored by techniques such as Thin Layer Chromatography (TLC).
- The resulting intermediate, N-(2-hydroxyethyl)-N-phenyl- $\beta$ -alanine nitrile, is then isolated and purified.

### Step 2: Benzylation of N-(2-hydroxyethyl)-N-phenyl- $\beta$ -alanine nitrile

- The purified intermediate from the previous step is dissolved in a suitable solvent.
- Benzoyl chloride is added to the solution, often in the presence of a base (e.g., pyridine or triethylamine) to neutralize the HCl byproduct.
- The reaction is stirred until completion, again monitored by TLC.
- The final product, 2-((2-cyanoethyl)(phenyl)amino)ethyl benzoate, is isolated through extraction and purified by a suitable method such as column chromatography or recrystallization.

## Synthesis of C.I. Disperse Orange 73

### Step 1: Diazotization of 4-Nitrobenzenamine

- Dissolve 4-nitrobenzenamine in a mixture of a strong acid, such as sulfuric acid or hydrochloric acid, and water.[\[6\]](#)
- Cool the solution to 0-5 °C in an ice-salt bath.[\[6\]](#)
- Slowly add a pre-cooled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) dropwise to the stirred 4-nitrobenzenamine solution. Maintain the temperature below 5 °C throughout the addition.[\[6\]](#)
- Continue stirring for an additional 30 minutes after the addition is complete to ensure the complete formation of the 4-nitrobenzenediazonium salt solution.

## Step 2: Azo Coupling

- In a separate vessel, dissolve the coupling component, 2-((2-cyanoethyl)(phenyl)amino)ethyl benzoate, in a suitable solvent.
- Cool the solution of the coupling component to 0-5 °C.
- Slowly add the freshly prepared, cold 4-nitrobenzenediazonium salt solution to the stirred solution of the coupling component.
- The coupling reaction is typically carried out under weakly acidic or neutral conditions. The pH may be adjusted by the addition of a buffer, such as sodium acetate.
- Stir the reaction mixture at 0-5 °C for several hours until the reaction is complete. The formation of the orange dye will be visually apparent.
- The precipitated **C.I. Disperse Orange 73** is then collected by filtration, washed with cold water to remove any inorganic salts and unreacted starting materials, and then dried.[\[5\]](#)

## Applications

**C.I. Disperse Orange 73** is primarily used for dyeing and printing on hydrophobic synthetic fibers, most notably polyester.[\[1\]](#) It is also used in polyester/cotton and polyester/viscose blends.[\[1\]](#) Due to its brilliant orange hue, it can be used for dyeing fabrics in a single color or as a component in creating other shades, such as Disperse Black.[\[1\]](#)

## Conclusion

This technical guide has detailed the chemical structure, synthesis pathway, and key properties of **C.I. Disperse Orange 73**. While a specific, detailed experimental protocol is not available in the cited literature, the provided general methodologies for diazotization and azo coupling offer a solid foundation for its synthesis in a laboratory setting. The data presented in the tables summarizes the known physicochemical and fastness properties of this dye, making it a valuable resource for researchers and professionals in the field. Further research to obtain and publish detailed spectroscopic data (NMR, IR, and high-resolution mass spectrometry) would be beneficial for the scientific community.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Disperse Orange SE / Disperse Orange 73 - Disperse Dye, Textile Dyeing | Made-in-China.com [m.made-in-china.com]
- 5. Disperse Orange 73 dyes synthesis methods - Knowledge - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 6. benchchem.com [benchchem.com]
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